

Diisobutyl Carbinol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisobutyl carbinol*

Cat. No.: *B1670625*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisobutyl carbinol (DIBC), systematically known as 2,6-dimethyl-4-heptanol, is a branched-chain nonyl alcohol. It presents as a clear, colorless liquid with a mild, sweet odor.^{[1][2]} Its unique properties, including a high boiling point and low water solubility, make it a versatile component in a variety of industrial applications.^[3] This technical guide provides an in-depth overview of the physical and chemical properties of **diisobutyl carbinol**, detailed experimental protocols for their determination, and a summary of its primary synthesis route.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **diisobutyl carbinol** are summarized in the tables below. This data is essential for its application in research, development, and manufacturing.

Identification and General Properties

Property	Value	Reference
IUPAC Name	2,6-Dimethyl-4-heptanol	[4][5]
Synonyms	Diisobutyl carbinol (DIBC), Nonyl alcohol, Dimethyl heptanol	[1][4][5]
CAS Number	108-82-7	[4][5]
Chemical Formula	C ₉ H ₂₀ O	[4][5]
Molecular Weight	144.25 g/mol	[5][6]
Appearance	Clear, colorless liquid	[4][7]
Odor	Mild, floral-like, sweet	[1][4]

Physicochemical Data

Property	Value	Conditions	Reference
Density	0.812 g/cm ³	at 20°C	[4][8]
Boiling Point	177.2 - 180.0 °C	at 760 mmHg	[4]
Melting Point	-65 °C (-85 °F)	[5][8]	
Flash Point	62 °C (144 °F)	Closed Cup	[7]
Vapor Pressure	0.14 mmHg	at 20°C	[4][5]
Vapor Density	4.97 (air = 1)	[4][8]	
Solubility in Water	0.06% w/w	at 20°C	[5]
Water in Solubility	1.0% w/w	at 20°C	[5]
Refractive Index	1.423	at 20°C	[6]
Viscosity	15.4 cP	at 20°C	[5][7]
Surface Tension	26.0 dynes/cm	at 20°C	[5]
LogP (Octanol/Water Partition Coefficient)	3.09	[7]	

Experimental Protocols

The following sections detail generalized methodologies for the determination of key physical properties of liquid compounds such as **diisobutyl carbinol**. These protocols are based on standard laboratory techniques.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and efficient method for determining the boiling point of a small liquid sample is the Thiele tube method.

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Sample of **diisobutyl carbinol**
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount of **diisobutyl carbinol** (approximately 0.5 mL) is placed into the small test tube.
- The capillary tube is inverted (open end down) and placed inside the test tube containing the sample.

- The test tube is securely attached to the thermometer. The bottom of the test tube should be level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level just above the side arm.
- The thermometer and test tube assembly is inserted into the Thiele tube, ensuring the sample is immersed in the oil.
- The side arm of the Thiele tube is gently heated. This design promotes convection currents, ensuring uniform heating of the oil bath.
- As the temperature rises, a stream of bubbles will begin to emerge from the open end of the inverted capillary tube.
- Heating is continued until a continuous and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, which allows for a precise and reproducible volume.

Materials:

- Pycnometer (specific gravity bottle)
- Analytical balance (accurate to ± 0.0001 g)
- Sample of **diisobutyl carbinol**
- Distilled water (for calibration)
- Thermometer

- Acetone (for cleaning and drying)

Procedure:

- The pycnometer is thoroughly cleaned with distilled water and acetone and then dried completely.
- The mass of the clean, dry, and empty pycnometer is accurately determined using the analytical balance (m_1).
- The pycnometer is filled with distilled water, ensuring no air bubbles are trapped. The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped away. The outside of the pycnometer is dried.
- The mass of the pycnometer filled with distilled water is determined (m_2). The temperature of the water is recorded.
- The pycnometer is emptied and dried again.
- The pycnometer is then filled with the **diisobutyl carbinol** sample, following the same procedure as with the distilled water.
- The mass of the pycnometer filled with **diisobutyl carbinol** is determined (m_3). The temperature of the liquid is recorded.
- The density of **diisobutyl carbinol** is calculated using the following formula: $\text{Density_sample} = [(m_3 - m_1) / (m_2 - m_1)] * \text{Density_water}$ where Density_water is the known density of water at the recorded temperature.

Determination of Flash Point (Closed-Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The closed-cup method is commonly used as it confines the vapors, typically resulting in a lower flash point than an open-cup method.

Materials:

- Pensky-Martens or similar closed-cup flash point tester

- Sample of **diisobutyl carbinol**
- Ignition source (gas flame or electric igniter)
- Thermometer

Procedure:

- The sample cup of the tester is filled with **diisobutyl carbinol** to the specified mark.
- The lid, which contains the thermometer, stirrer, and ignition source port, is securely placed on the cup.
- The sample is heated at a slow, constant rate while being continuously stirred.
- At regular temperature intervals, the ignition source is applied by dipping it into the vapor space above the liquid surface through the port in the lid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a brief flash.

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property that can be used for identification and purity assessment.

Materials:

- Abbe refractometer
- Sample of **diisobutyl carbinol**
- Dropper or pipette
- Soft lens tissue
- Ethanol or other suitable cleaning solvent

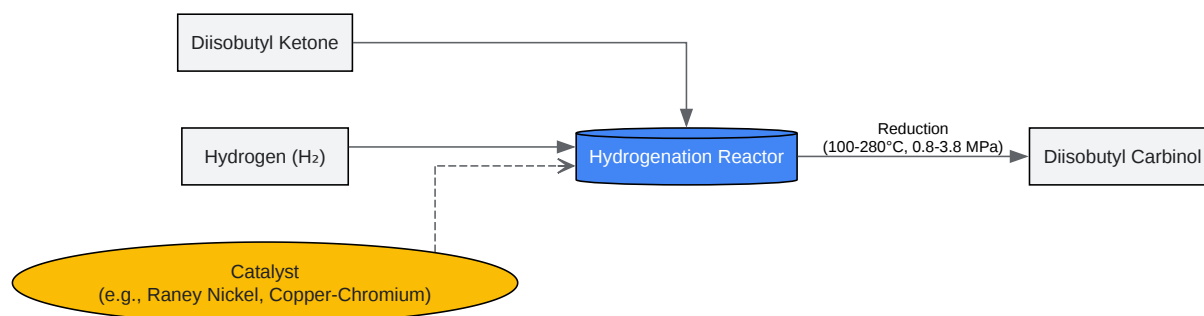
- Constant temperature water bath (optional, for high precision)

Procedure:

- The prism of the Abbe refractometer is cleaned with a soft tissue and a suitable solvent (e.g., ethanol) and allowed to dry.
- A few drops of the **diisobutyl carbinol** sample are placed on the surface of the measuring prism using a clean dropper.
- The illuminating prism is closed and locked.
- The eyepiece is adjusted to bring the crosshairs into focus.
- The coarse and fine adjustment knobs are used to bring the light and dark fields into the view of the eyepiece.
- The dispersion correction knob is adjusted to eliminate any color fringe at the borderline, resulting in a sharp, single borderline.
- The adjustment knobs are used to center the borderline on the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.

Chemical Synthesis

Diisobutyl carbinol is primarily produced through the catalytic hydrogenation of diisobutyl ketone (DIBK).[9] This process involves the reduction of the ketone functional group to a secondary alcohol.



[Click to download full resolution via product page](#)

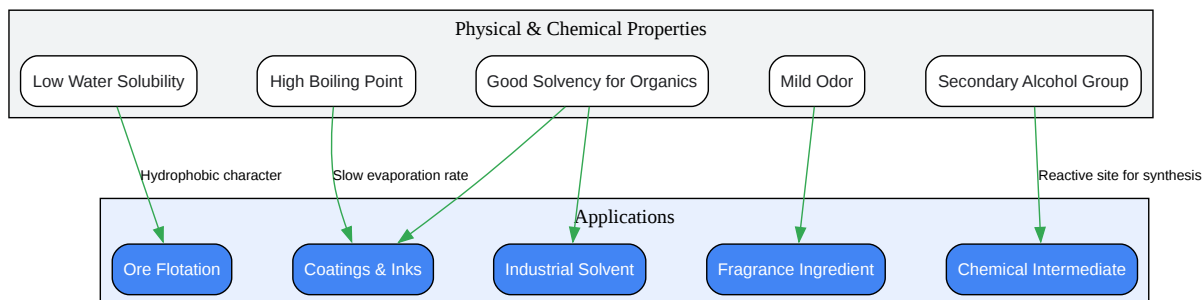
Caption: Synthesis of **Diisobutyl Carbinol** via Hydrogenation of Diisobutyl Ketone.

Chemical Reactivity and Stability

Diisobutyl carbinol is a stable compound under normal storage and handling conditions.^[4] It is incompatible with strong oxidizing agents.^[4] Hazardous decomposition products upon combustion include carbon monoxide and carbon dioxide.^[4] As a secondary alcohol, it can undergo typical alcohol reactions such as esterification with carboxylic acids and oxidation to the corresponding ketone (diisobutyl ketone).

Logical Relationship of Properties and Applications

The physical and chemical properties of **diisobutyl carbinol** directly influence its primary applications.



[Click to download full resolution via product page](#)

Caption: Relationship between **Diisobutyl Carbinol**'s properties and its applications.

Conclusion

Diisobutyl carbinol possesses a well-defined set of physical and chemical properties that make it a valuable compound in various scientific and industrial fields. Its high boiling point, limited water solubility, and effective solvency for organic materials are key to its use as an industrial solvent, in coatings, and as a chemical intermediate. The standardized protocols for determining its properties ensure quality control and safe handling. The straightforward synthesis from diisobutyl ketone allows for its reliable production. This guide provides a foundational understanding of **diisobutyl carbinol** for professionals in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. phillysim.org [phillysim.org]
- 2. uomus.edu.iq [uomus.edu.iq]
- 3. WO2015059506A1 - Process for the production of diisobutylcarbinol by hydrogenation of diisobutylketone - Google Patents [patents.google.com]
- 4. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 5. Preparation method of diisobutyl carbinol - Eureka | Patsnap [eureka.patsnap.com]
- 6. CN104355965A - Preparation method of diisobutyl carbinol - Google Patents [patents.google.com]
- 7. vernier.com [vernier.com]
- 8. JP6269026B2 - Production of diisobutyl carbinol by hydrogenation of diisobutyl ketone - Google Patents [patents.google.com]
- 9. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Diisobutyl Carbinol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670625#diisobutyl-carbinol-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com